

Personal protective equipment for handling 5-Iodo-6-methyluracil

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Compound of Interest

Compound Name: **5-Iodo-6-methyluracil**

Cat. No.: **B073931**

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Essential Safety and Handling Guide for 5-Iodo-6-methyluracil

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **5-Iodo-6-methyluracil**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key properties of **5-Iodo-6-methyluracil** is provided below.

Property	Value
Molecular Formula	C ₅ H ₅ IN ₂ O ₂ [1]
Molecular Weight	252.01 g/mol [1]
Melting Point	~280 °C (decomposes) [2]
Appearance	Off-white to white crystalline solid

Hazard Identification and GHS Classification

5-Iodo-6-methyluracil is classified with the following hazards:

- Danger: May cause an allergic skin reaction.[1]
- Danger: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
- Warning: Suspected of causing cancer.[1]

Due to these potential health risks, stringent adherence to the safety protocols outlined below is mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **5-Iodo-6-methyluracil**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields meeting EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[3][4] A face shield is recommended when there is a significant splash hazard.[3][5]	Protects against dust particles and accidental splashes of solutions containing the compound.
Skin Protection	Chemical-resistant gloves (e.g., nitrile).[3] A lab coat or other protective clothing to prevent skin exposure.[3]	Prevents direct skin contact and potential allergic reactions or absorption.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced.[3]	Protects against inhalation of the fine powder, which can cause respiratory sensitization. [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical. The following step-by-step guidance ensures safe operational workflow.

Experimental Workflow: Handling 5-Iodo-6-methyluracil

The following diagram outlines the standard procedure for safely handling **5-Iodo-6-methyluracil** in a laboratory setting.



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*Safe Handling Workflow for **5-Iodo-6-methyluracil**.*

Step-by-Step Handling Protocol

- Preparation:
 - Always handle **5-Iodo-6-methyluracil** powder and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood to control airborne particles.[3]
 - Ensure that an eyewash station and safety shower are readily accessible.[6]
- Donning PPE:
 - Before handling the compound, put on all required PPE as specified in the table above.[3] Gloves should be inspected for any damage before use.[4]
- Handling:
 - Avoid direct contact with skin and eyes.[3]
 - Take care to prevent the formation of dust when handling the solid form.[3][4]
 - Do not eat, drink, or smoke in the handling area.[3]

- Post-Handling:
 - After handling is complete and before leaving the laboratory, wash hands and any exposed skin thoroughly with soap and water.[3][4]
 - Decontaminate work surfaces. For related compounds like 5-fluorouracil, a 0.1% to 0.5% sodium hypochlorite solution has been shown to be effective.[3]

Storage Protocol

- Store **5-Iodo-6-methyluracil** in a tightly closed, properly labeled container.[3]
- Keep the container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[3][7]

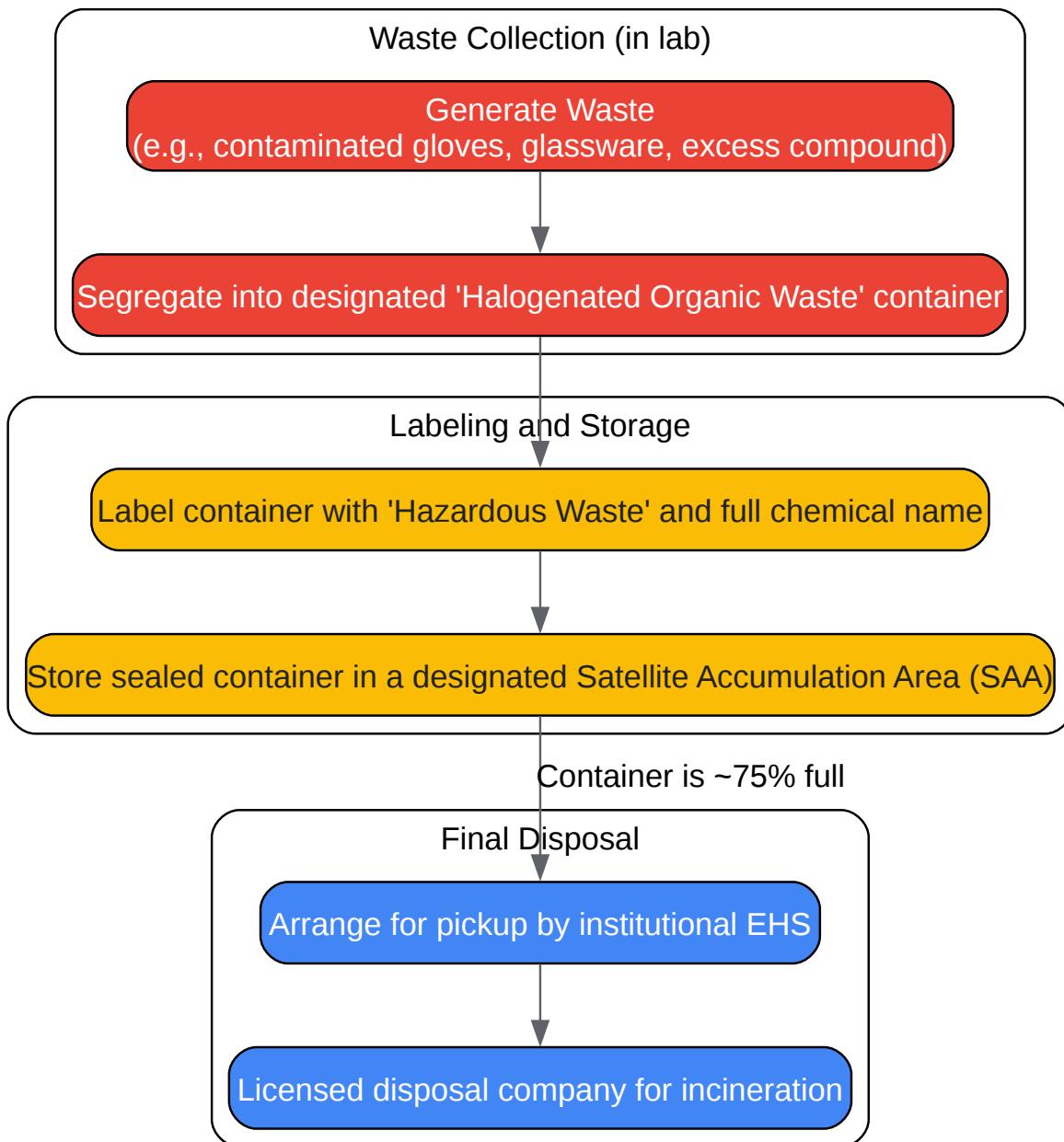
Spill and Decontamination Procedures

- Spill Containment: In the event of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.[3]
- Cleanup:
 - Wearing full PPE, gently sweep or vacuum the solid material to avoid creating dust.[3]
 - Place the collected material into a suitable, labeled container for hazardous waste disposal.[3][4]
- Surface Decontamination: Clean the spill area thoroughly.

Waste Disposal Plan

As a halogenated pyrimidine, **5-Iodo-6-methyluracil** waste must be managed as hazardous chemical waste and properly segregated.[3][8]

The following diagram illustrates the correct disposal pathway.



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*Disposal Pathway for **5-Iodo-6-methyluracil** Waste.*

Step-by-Step Disposal Protocol

- Waste Segregation: Use a specific, clearly labeled waste container for "Halogenated Organic Waste".^[8] This must be kept separate from non-halogenated, aqueous, and solid waste

streams.[8]

- Waste Collection: Collect all waste materials, including contaminated PPE, weighing boats, and unused compounds, in the designated container.[8] The container should be made of a compatible material with a secure lid.[8]
- Labeling: The waste container must be labeled with a "Hazardous Waste" tag immediately upon adding the first waste.[8] The label must clearly state "**5-Iodo-6-methyluracil**" and any other chemical constituents with their approximate percentages.[8]
- Storage: Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[8] The area should be cool, dry, and well-ventilated, and the container should be in secondary containment.[8]
- Arranging for Disposal: Once the container is about 75% full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or an equivalent waste management service.[8] Do not dispose of this chemical down the drain.[4]

First Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- Eye Contact: Flush eyes with water as a precaution. Consult a physician.[4]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

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